

An In-depth Technical Guide to 2-Butanone, 4-methoxy-

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Compound of Interest

Compound Name: 2-Butanone, 4-methoxy-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Butanone, 4-methoxy-**, a versatile organic compound with applications in chemical synthesis. This document consolidates its chemical properties, synthesis protocols, and potential applications to support research and development activities.

Chemical Structure and Identifiers

2-Butanone, 4-methoxy- is a ketone with a methoxy functional group. Its chemical structure and key identifiers are detailed below.

- IUPAC Name: 4-methoxybutan-2-one[1]
- Molecular Formula: C₅H₁₀O₂[1][2][3][4][5]
- SMILES: CC(=O)CCOC[1][6]
- InChI: 1S/C5H10O2/c1-5(6)3-4-7-2/h3-4H2,1-2H3[1][2][3][6]
- InChIKey: DRWOJIIIXBYNGGW-UHFFFAOYSA-N[1][2][3]

Caption: Structural Formula of **2-Butanone, 4-methoxy-**

Physicochemical Properties

The physical and chemical properties of **2-Butanone, 4-methoxy-** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	102.13 g/mol	[1]
CAS Number	6975-85-5	[1] [2] [3]
Appearance	Colorless liquid	[7]
Density	0.891 g/cm ³	[7] [8]
Boiling Point	122-123 °C	[7]
126.9 °C at 760 mmHg		[7] [8]
Melting Point	approx. -86 °C	[7]
Flash Point	25.5 °C	[7] [8]
Solubility	Soluble in many common organic solvents (e.g., ethanol, ether, ketone)	[7]
Refractive Index	1.387	[8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Butanone, 4-methoxy-**. The following spectroscopic information has been reported:

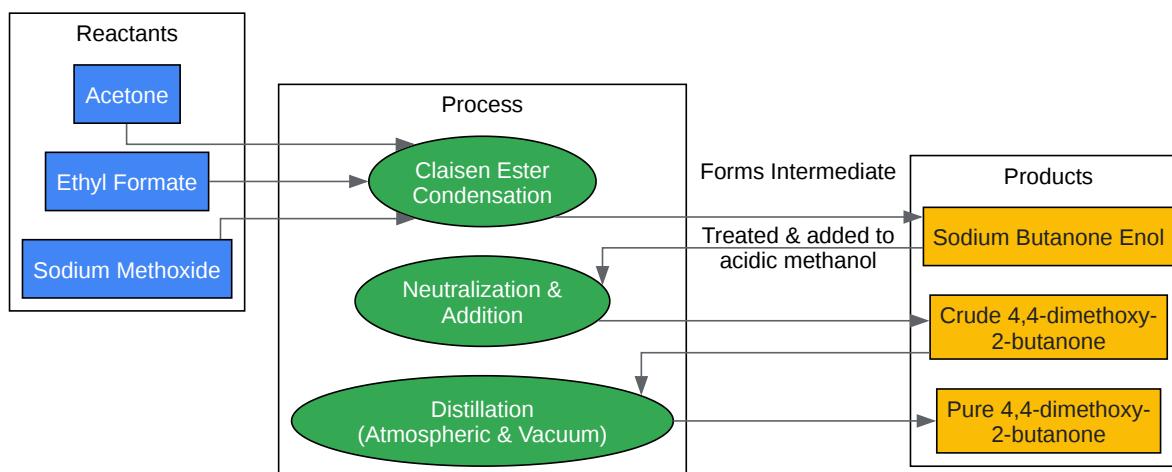
- Mass Spectrometry: Electron ionization mass spectrometry data is available through the NIST WebBook.[\[2\]](#)
- NMR Spectroscopy: Both ¹H NMR and ¹³C NMR data are available.[\[5\]](#)[\[6\]](#)[\[8\]](#)
- Infrared Spectroscopy: IR spectra from liquid film analysis have been documented.[\[5\]](#)[\[8\]](#)

Synthesis Protocols

Several methods for the synthesis of methoxy-substituted butanones have been described in the literature. A general method for the preparation of 4-methoxy-2-butanone involves the reaction of 1-butanol with acetic anhydride in the presence of a hydrofluoric acid catalyst.[7]

A related compound, 4,4-dimethoxy-2-butanone, can be synthesized via a Claisen ester condensation reaction.[9][10] This involves the reaction of ethyl formate and acetone with a strong base like sodium methoxide to form sodium butanone enol, which is then reacted with a methanol solution containing concentrated sulfuric acid.[9]

Below is a generalized workflow for a Claisen condensation approach to synthesize a dimethoxy butanone derivative.



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Caption: Synthesis Workflow for a Dimethoxy Butanone Derivative.

Applications in Research and Drug Development

2-Butanone, 4-methoxy- is primarily utilized as an intermediate and solvent in organic synthesis.[7] It is often employed in the synthesis of other organic compounds such as

alcohols, ketones, and amides.[7]

While direct pharmaceutical applications of **2-Butanone, 4-methoxy-** are not extensively documented, structurally related compounds are of significant interest in drug development and other industries:

- 4,4-Dimethoxy-2-butanone: This related compound is a crucial intermediate in the synthesis of the anti-HIV drug Nevirapine and certain herbicides.[10] It also finds use in the production of environmentally friendly water-based coatings.[10]
- 4-(4-Methoxyphenyl)-2-butanone: Known as anisylacetone, this compound is used as a flavoring agent and fragrance.[11] It also serves as a building block in the synthesis of more complex molecules in medicinal chemistry and materials science.[11]
- 4-Hydroxy-2-Butanone: This analog is a vital pharmaceutical intermediate for synthesizing a wide range of medications, including antibiotics and vitamins, due to its bifunctional nature. [12]

The utility of these related structures highlights the potential of the methoxybutanone scaffold in the design and synthesis of novel bioactive molecules.

Safety Information

2-Butanone, 4-methoxy- is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, avoiding open flames and high temperatures.[7] It is reported to be a potential skin and eye irritant and may cause respiratory irritation.[1] Standard laboratory personal protective equipment, including gloves and safety glasses, should be worn when handling this compound.[7]

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